

Application of Pentadecanedioyl-CoA in Cellular Lipidomics Studies: A Guide for Researchers

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Compound of Interest

Compound Name: Pentadecanedioyl-CoA

Cat. No.: B15550712

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentadecanedioyl-CoA is the coenzyme A (CoA) thioester of pentadecanedioic acid, a 15-carbon long-chain dicarboxylic acid (LCDA). While the roles of even-chain LCDAs in metabolism are well-documented, odd-chain dicarboxylic acids and their CoA derivatives represent a less explored area of lipidomics. In cellular metabolism, LCDAs are primarily generated through the ω -oxidation of monocarboxylic fatty acids, a process that becomes significant under conditions of high lipid influx or when mitochondrial β -oxidation is impaired.[1][2] The subsequent metabolism of these dicarboxylic acids occurs predominantly in peroxisomes via β -oxidation.[3][4][5]

This document provides detailed application notes and experimental protocols for the proposed use of **Pentadecanedioyl-CoA** in cellular lipidomics. It is intended to guide researchers in designing experiments to investigate metabolic pathways, quantify endogenous levels of odd-chain dicarboxylyl-CoAs, and explore their potential roles in health and disease.

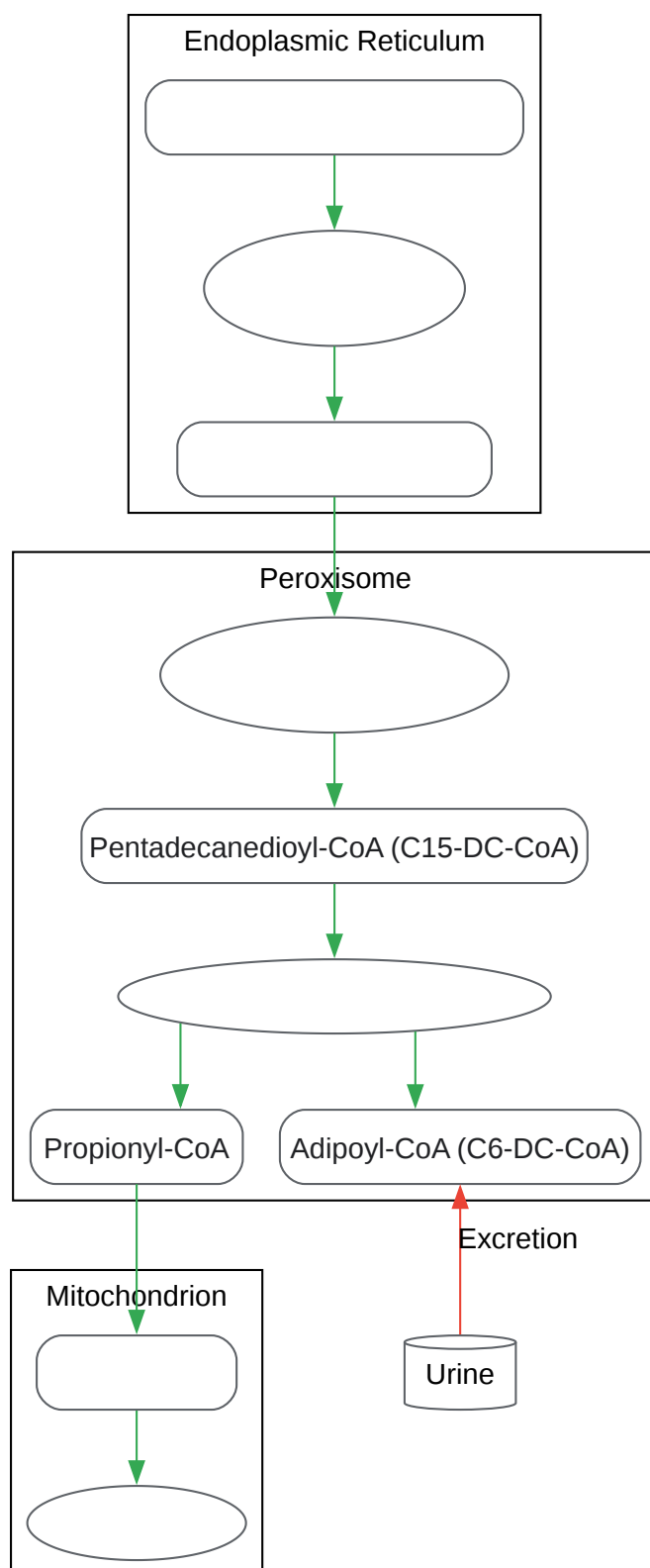
Application Notes

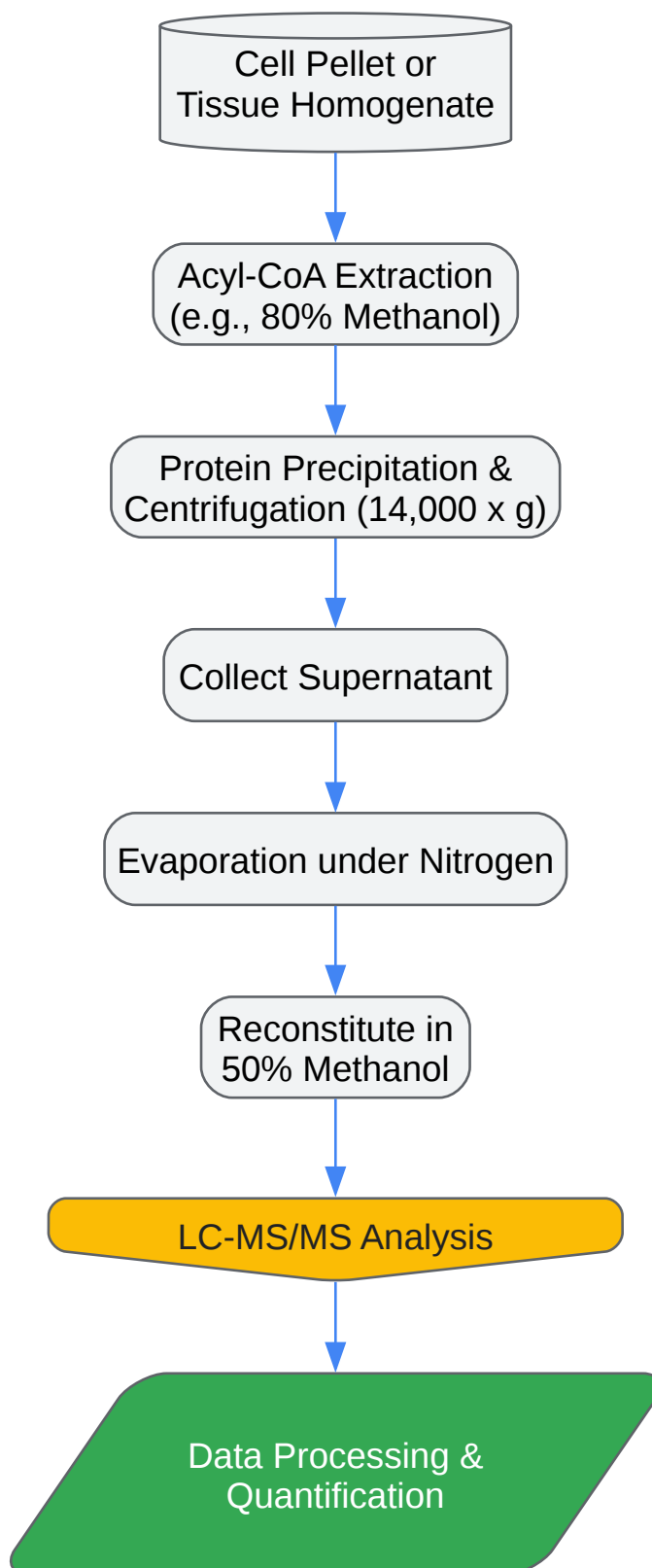
The unique structure of **Pentadecanedioyl-CoA** as an odd-chain dicarboxylyl-CoA makes it a valuable tool for several applications in cellular lipidomics:

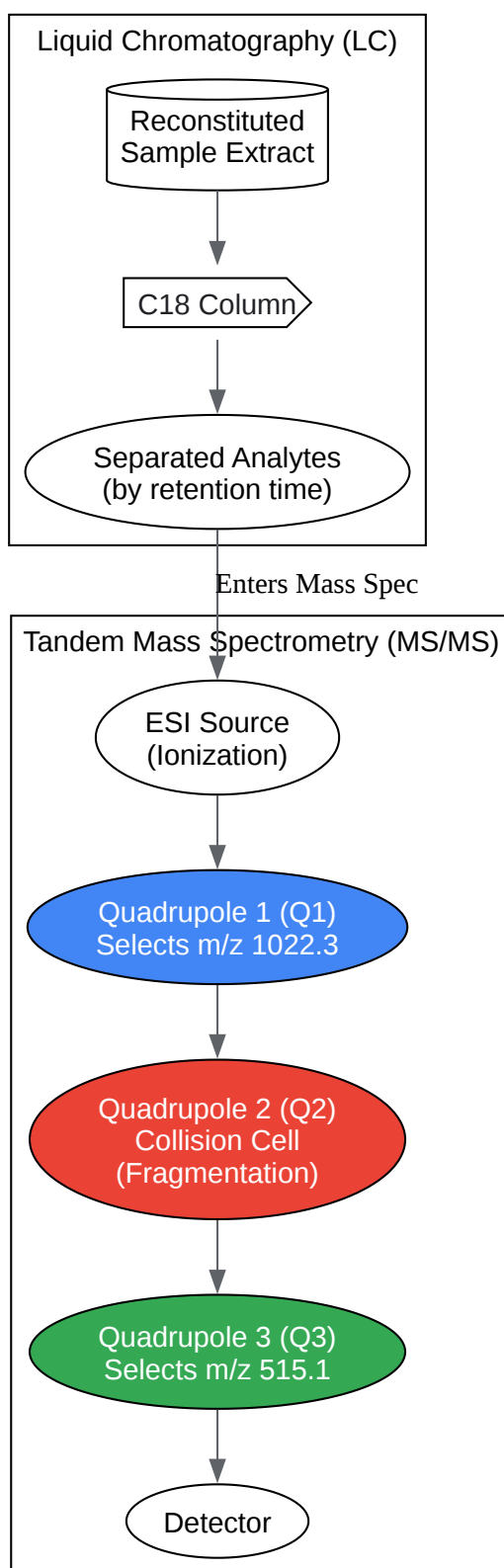
- **Probing Peroxisomal β -Oxidation:** **Pentadecanedioyl-CoA** can be used as a substrate in in-vitro or cell-based assays to study the kinetics and substrate specificity of enzymes involved in peroxisomal β -oxidation.[3][4] Its breakdown is expected to yield propionyl-CoA, which can enter the Krebs cycle via succinyl-CoA, providing an anaplerotic substrate.[6][7] This makes it a useful tool for investigating the regulation and function of this alternative fatty acid oxidation pathway.
- **Internal Standard for Mass Spectrometry:** Due to its presumed low endogenous abundance and distinct mass, stable isotope-labeled **Pentadecanedioyl-CoA** can be synthesized and used as an ideal internal standard for the accurate quantification of other endogenous long-chain dicarboxyl-CoAs in complex biological samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- **Investigating Metabolic Dysregulation:** The ω -oxidation pathway is upregulated in various metabolic disorders, including diabetes and conditions with defective mitochondrial fatty acid oxidation.[1][8] Measuring the levels of **Pentadecanedioyl-CoA** and other dicarboxyl-CoAs could serve as a biomarker for increased flux through this pathway, providing insights into the pathophysiology of metabolic diseases.
- **Drug Discovery and Development:** By studying the enzymes that metabolize **Pentadecanedioyl-CoA**, new targets for therapeutic intervention in metabolic disorders may be identified. Furthermore, **Pentadecanedioyl-CoA** can be used in screening assays to identify compounds that modulate peroxisomal β -oxidation.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the metabolic context and analytical workflow for studying **Pentadecanedioyl-CoA**.







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